

Personal protective equipment for handling (5-Phenylisoxazol-3-yl)methanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (5-Phenylisoxazol-3-yl)methanol

Cat. No.: B154998

[Get Quote](#)

Essential Safety and Handling Guide for (5-Phenylisoxazol-3-yl)methanol

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides crucial information on the personal protective equipment (PPE), handling procedures, and disposal of **(5-Phenylisoxazol-3-yl)methanol** (CAS No: 1619-37-0).[\[1\]](#)

Hazard Summary

(5-Phenylisoxazol-3-yl)methanol is classified as a hazardous substance. Key hazards include:

- Harmful if swallowed (Acute oral toxicity, Category 4)[\[1\]](#)
- Causes skin irritation (Skin Corrosion/Irritation, Category 2)[\[1\]](#)
- Causes serious eye irritation (Serious Eye Damage/Eye Irritation, Category 2)[\[1\]](#)
- May cause respiratory irritation (Specific target organ toxicity (single exposure), Category 3)[\[1\]](#)

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **(5-Phenylisoxazol-3-yl)methanol**.

Protection Type	Recommended Equipment	Specifications & Notes
Eye and Face Protection	Safety glasses with side-shields or chemical goggles.	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166. A face shield may be worn for additional protection but not as a substitute for goggles. [2] [3]
Hand Protection	Chemical-resistant gloves.	Butyl rubber or nitrile rubber gloves are suitable. [3] Inspect gloves before use. Use proper glove removal technique to avoid skin contact.
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.	Chemical-resistant clothing should be worn if prolonged or repeated skin contact is likely. [3]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator is recommended. For higher-level protection, use OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges. [4]

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)

- Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the handling area.[1]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[1] Keep away from incompatible materials such as strong oxidizing agents and bases.[2]

First-Aid Measures:

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- If on Skin: Wash with plenty of soap and water.[1] If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[1] Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- If in Eyes: Rinse cautiously with water for several minutes.[1] Remove contact lenses, if present and easy to do. Continue rinsing.[1] If eye irritation persists, get medical advice/attention.[2]

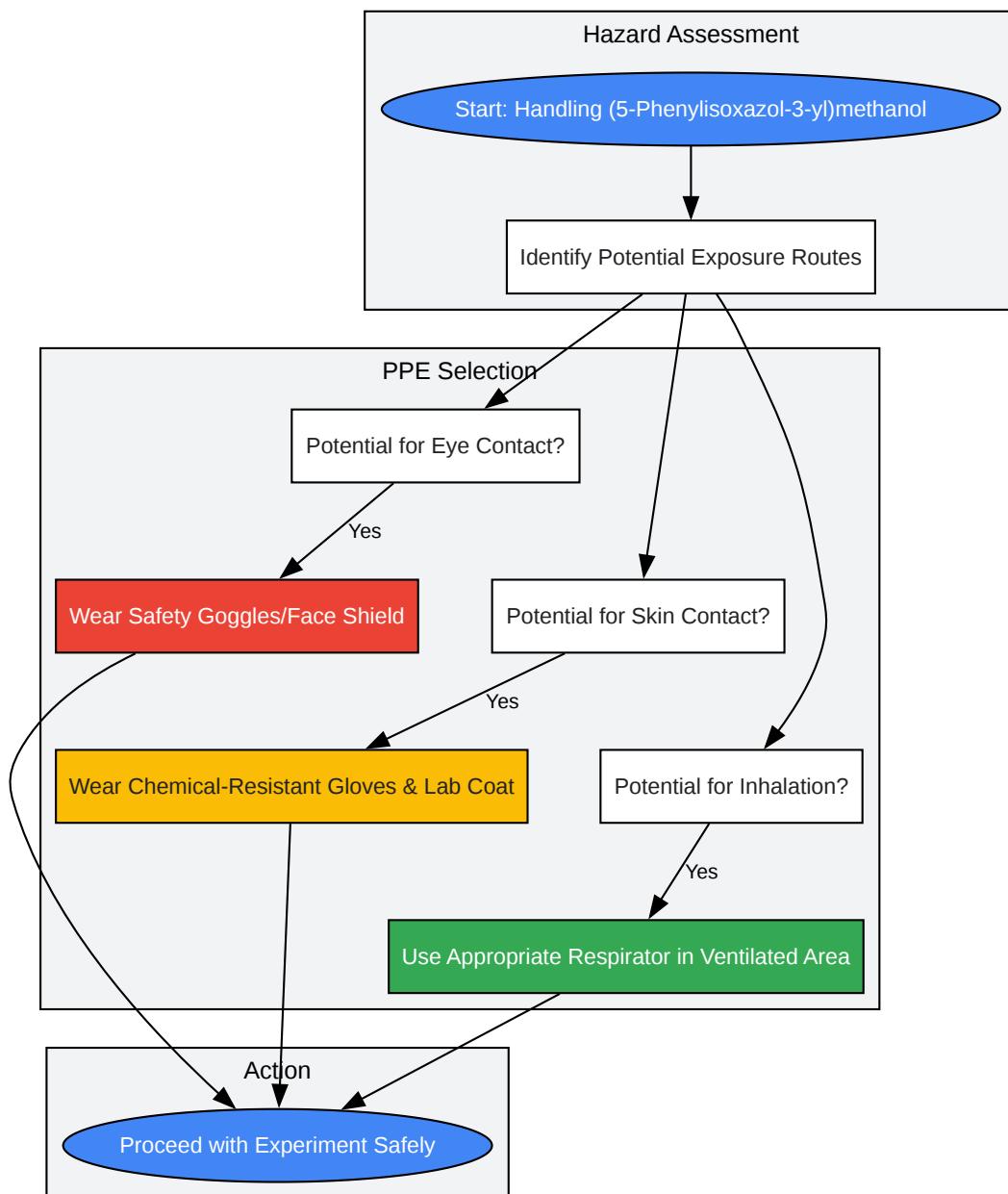
Spill and Disposal Procedures:

- Spill Response: Evacuate personnel to a safe area.[4] Wear appropriate PPE. Avoid dust formation.[4] Sweep up the material and shovel it into a suitable, closed container for disposal.[1]
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1]

Logical Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate personal protective equipment when handling **(5-Phenylisoxazol-3-yl)methanol**.

PPE Selection Workflow for (5-Phenylisoxazol-3-yl)methanol

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.ca [fishersci.ca]
- 2. fishersci.com [fishersci.com]
- 3. methanol.org [methanol.org]
- 4. capotchem.cn [capotchem.cn]
- To cite this document: BenchChem. [Personal protective equipment for handling (5-Phenylisoxazol-3-yl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b154998#personal-protective-equipment-for-handling-5-phenylisoxazol-3-yl-methanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com